

IUPAC Nomenclature Analysis of 3-bromo-5-propan-2-ylbenzoic acid

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Compound of Interest

Compound Name: 3-Bromo-5-isopropylbenzoic acid

Cat. No.: B1282658

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The compound name "3-bromo-5-propan-2-ylbenzoic acid" is the correct and preferred IUPAC (International Union of Pure and Applied Chemistry) name.^[1] This nomenclature is derived by systematically identifying the parent structure, principal functional group, and all substituents, and then assigning locants (numbered positions) according to a specific set of priority rules.

Breakdown of the IUPAC Name:

1. Parent Structure: Benzoic Acid The core of the molecule is a benzene ring attached to a carboxylic acid group (-COOH). When a carboxyl group is directly attached to a benzene ring, the parent name is "benzoic acid".^{[2][3]} This is a retained IUPAC name that is preferred for its common and widespread use.^{[3][4]}

2. Principal Functional Group: Carboxylic Acid The carboxylic acid group is the principal functional group in this molecule, which dictates the suffix of the name.^{[3][5]} According to IUPAC rules, the carbon atom of the benzene ring attached to the carboxylic acid is assigned the number 1 position (locant 1).^{[2][5]}

3. Substituents and Locants: The benzene ring has two additional groups attached, which are treated as substituents:

- A bromine atom (-Br): The prefix for this substituent is "bromo".
- A propan-2-yl group (-CH(CH₃)₂): This is a three-carbon alkyl group attached via its central carbon. It is also commonly known as an isopropyl group.^[6]

Numbering proceeds around the ring to give the substituents the lowest possible locants.

Starting from the carboxylic acid at position 1, the bromine atom is at position 3, and the propan-2-yl group is at position 5.

4. Assembling the Final Name: Substituents are listed in alphabetical order (bromo- before propan-2-yl-). Their respective locants are placed before each prefix. This leads to the final, unambiguous IUPAC name: 3-bromo-5-propan-2-ylbenzoic acid.[1]

Note on Technical Guide and Visualization Requirements: The request for an in-depth technical guide, data tables, experimental protocols, and Graphviz diagrams is not applicable to the topic of IUPAC nomenclature for a single chemical compound. These elements are suited for describing complex processes, experimental results, or signaling pathways, none of which are inherent to the process of naming a chemical structure. The IUPAC name is a static descriptor based on established rules.

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